

# Heat Stability of Carbetocin: A Technical Guide for Clinical Research

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## Compound of Interest

Compound Name: Cargutocin

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This technical guide provides an in-depth analysis of the heat stability of Carbetocin, a critical oxytocin analogue for the prevention of postpartum hemorrhage (PPH), particularly in settings where maintaining a consistent cold chain is challenging. A heat-stable formulation of Carbetocin has been developed to address the logistical hurdles associated with the storage and distribution of uterotonics in low and middle-income countries.[1][2] This document summarizes key stability data, details experimental protocols for stability assessment, and visualizes relevant biological and experimental pathways.

## Quantitative Stability Data

The heat-stable formulation of Carbetocin demonstrates remarkable stability under various temperature conditions.[1][2][3] The formulation consists of 0.1 mg/mL Carbetocin in a sodium succinate buffer with mannitol and L-methionine, optimized at a pH of 5.45 (range: 5.25–5.65). [1][4] L-methionine acts as an antioxidant, minimizing degradation through oxidation.[4]

Quantitative data from long-term and accelerated stability studies are summarized below. The primary metric for stability is the maintenance of at least 95% purity of the peptide.

Table 1: Long-Term Stability of Heat-Stable Carbetocin at 30°C/75% RH[1][4]

Time Point (Months)	Carbetocin Content (%)	Total Impurities (%)
0	100	Not specified
3	≥95	Not specified
6	≥95	Not specified
9	≥95	Not specified
12	≥95	Not specified
18	≥95	Not specified
24	≥95	Not specified
36	≥95	Not specified

Table 2: Accelerated Stability of Heat-Stable Carbetocin[1][2][4]

Temperature	Relative Humidity	Duration	Result
40°C	75%	6 Months	≥95% purity maintained
50°C	Not specified	3 Months	≥95% purity maintained
60°C	Not specified	1 Month	≥95% purity maintained

Table 3: Comparative Stability of Heat-Stable Carbetocin and Oxytocin at Extreme Heat[4]

Drug	Temperature	Time to 95% Potency
Heat-Stable Carbetocin	50°C	~17 days
Oxytocin	50°C	Significantly less than Carbetocin
Heat-Stable Carbetocin	60°C	~4 days
Oxytocin	60°C	Significantly less than Carbetocin

## Experimental Protocols

The stability of the heat-stable Carbetocin formulation was evaluated through a series of rigorous experimental protocols in accordance with International Council for Harmonisation (ICH) guidelines.

## Formulation and Sample Preparation

The heat-stable formulation was prepared by dissolving Carbetocin to a concentration of 0.1 mg/mL in an isotonic solution containing 10 mM succinic acid, 47 mg/mL D-mannitol, and 1 mg/mL L-methionine.[4] The pH of the solution was adjusted to the optimal range of 5.25–5.65 using sodium hydroxide.[4] The final solution was filled into ampoules and vials for stability testing.

## Stability-Indicating Analytical Method

A reverse-phase high-performance liquid chromatography (RP-HPLC) method with UV detection at 220 nm was developed and validated to separate Carbetocin from its degradation products and other impurities.[5][6] This method is crucial for accurately quantifying the remaining active pharmaceutical ingredient (API) and monitoring the formation of impurities over time.

## Long-Term Stability Study

- Objective: To evaluate the stability of the heat-stable Carbetocin formulation under ICH climate zone IV conditions.

- Storage Conditions: 30°C with 75% relative humidity (RH).[\[1\]](#)[\[4\]](#)
- Duration: 36 months.[\[1\]](#)[\[4\]](#)
- Analysis Time Points: 0, 3, 6, 9, 12, 18, 24, and 36 months.[\[4\]](#)
- Parameters Assessed: Carbetocin content and total impurities.

## Accelerated Stability Study

- Objective: To predict the long-term stability of the formulation by subjecting it to elevated temperatures.
- Storage Conditions:
  - 40°C with 75% RH for 6 months.[\[1\]](#)[\[4\]](#)
  - 50°C for 3 months.[\[4\]](#)
  - 60°C for 1 month.[\[4\]](#)
- Analysis Time Points:
  - At 40°C: 0, 1, 3, and 6 months.[\[1\]](#)
  - At 50°C: 0, 1, 2, and 3 months.[\[4\]](#)
  - At 60°C: 0, 1, 2, 3, and 4.3 weeks.[\[4\]](#)
- Parameters Assessed: Remaining amount of Carbetocin compared to samples stored under refrigerated conditions.

## Photostability Study

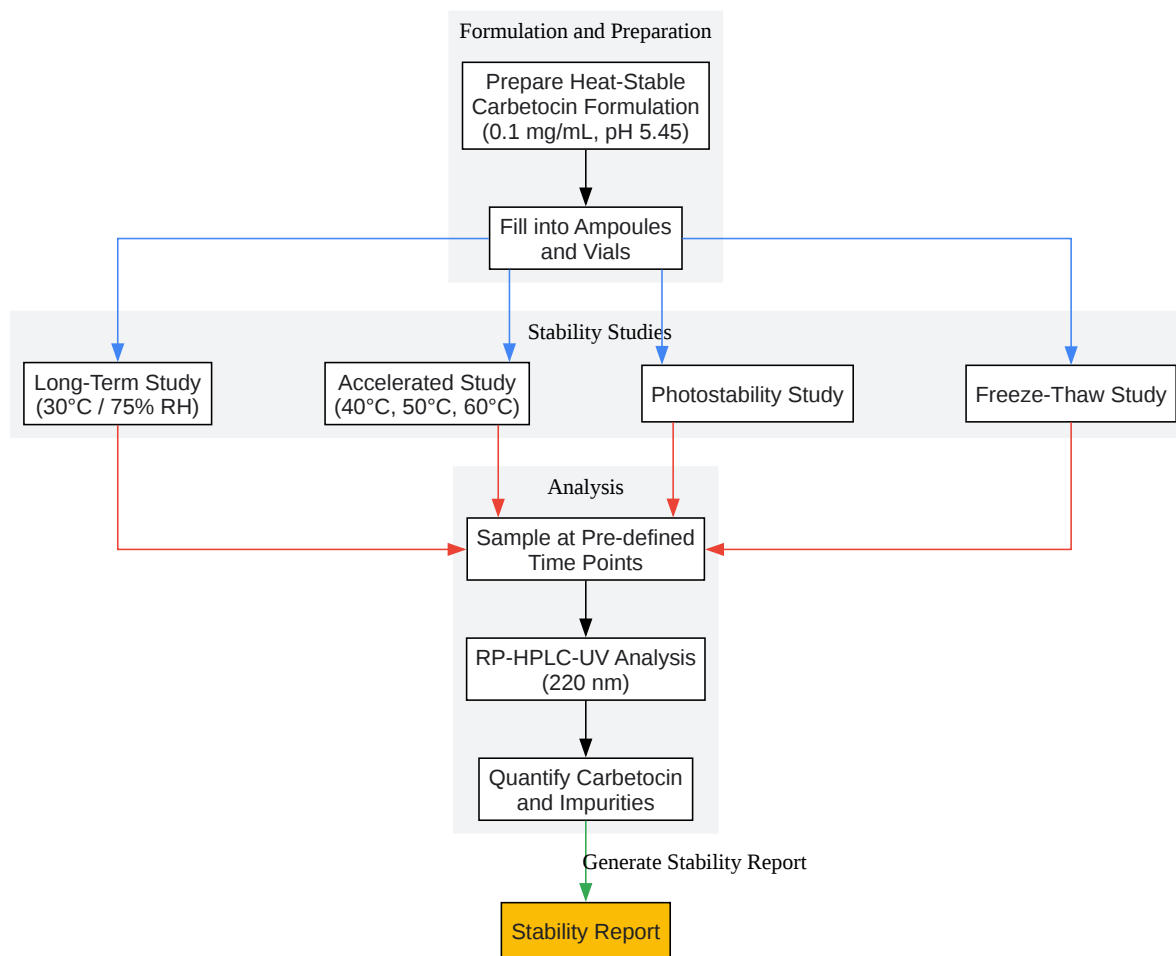
The formulation was exposed to light to assess its sensitivity. The results indicated that the heat-stable Carbetocin formulation is not light-sensitive when stored in its primary container.[\[1\]](#)  
[\[2\]](#)

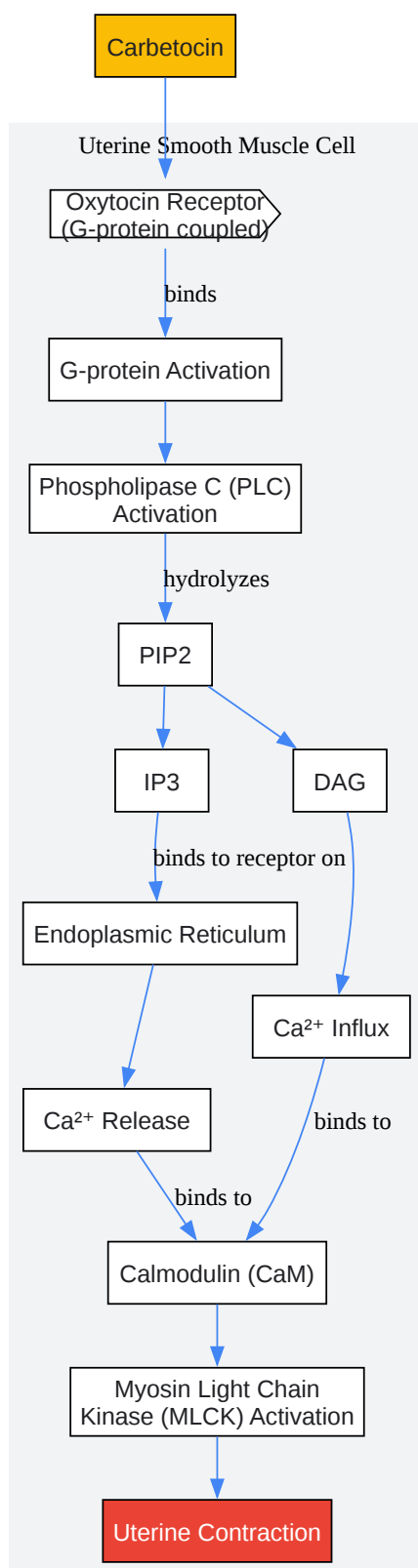
## Freeze-Thaw Study

To evaluate the impact of freezing and thawing, the formulation underwent freeze-thaw cycles. The study concluded that the heat-stable Carbetocin formulation is not sensitive to freezing.[\[1\]](#)  
[\[2\]](#)

## Visualizations

### Experimental Workflow for Stability Testing





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## References

- 1. researchgate.net [researchgate.net]
- 2. Development and stability of a heat-stable formulation of carbetocin for the prevention of postpartum haemorrhage for use in low and middle-income countries - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Development and stability of a heat-stable formulation of carbetocin for the prevention of postpartum haemorrhage for use in low and middle-income countries [scite.ai]
- 4. Development and stability of a heat-stable formulation of carbetocin for the prevention of postpartum haemorrhage for use in low and middle-income countries - PMC [pmc.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
- 6. ghsupplychain.org [ghsupplychain.org]
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